

Validating Analytical Integrity: A Comparative Guide to Ammonium Citrate Tribasic as a Standard

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Compound of Interest

Compound Name: *Ammonium citrate tribasic*

Cat. No.: *B12063554*

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For researchers, scientists, and professionals in drug development, the integrity of analytical methods is paramount. The choice of a standard is a critical factor influencing the accuracy and reliability of results. This guide provides an objective comparison of **ammonium citrate tribasic** as a standard in various analytical methods, supported by experimental protocols and performance data.

Physicochemical Properties and Specifications

Ammonium citrate tribasic, with the chemical formula $(\text{NH}_4)_3\text{C}_6\text{H}_5\text{O}_7$, is a white crystalline powder freely soluble in water.^[1] Its quality as a reagent is defined by several key parameters. Below is a summary of typical specifications for analytical grade **ammonium citrate tribasic**.

Parameter	Specification	Significance in Analytical Methods
Assay	≥97% (by titration) [2] [3]	Defines the purity of the standard, crucial for accurate preparation of standard solutions.
pH (5% solution)	6.0 - 7.5	Indicates its suitability as a buffer in the neutral pH range, relevant for many biological and chemical assays.
Insoluble Matter	≤0.005%	Low levels of insoluble matter are essential for methods that require clear solutions, such as spectrophotometry and chromatography.
Chloride (Cl)	≤0.001%	Low chloride content is important in applications where chloride ions may interfere with the reaction or detection, such as in certain electrochemical methods.
Sulfate (SO ₄)	≤0.005%	Minimal sulfate is necessary to avoid interference in gravimetric or turbidimetric analyses involving sulfate precipitation.
Heavy Metals (as Pb)	≤2 mg/kg [1]	Low heavy metal content is critical in pharmaceutical and food applications to ensure safety and prevent interference with analytical methods like atomic absorption spectroscopy.

Performance in Titrimetric Analysis

A primary application of **ammonium citrate tribasic** is in titrimetric analysis, both as the analyte being quantified and as a component of the analytical system. The Joint FAO/WHO Expert Committee on Food Additives (JECFA) provides a detailed method for the assay of triammonium citrate.^[1]

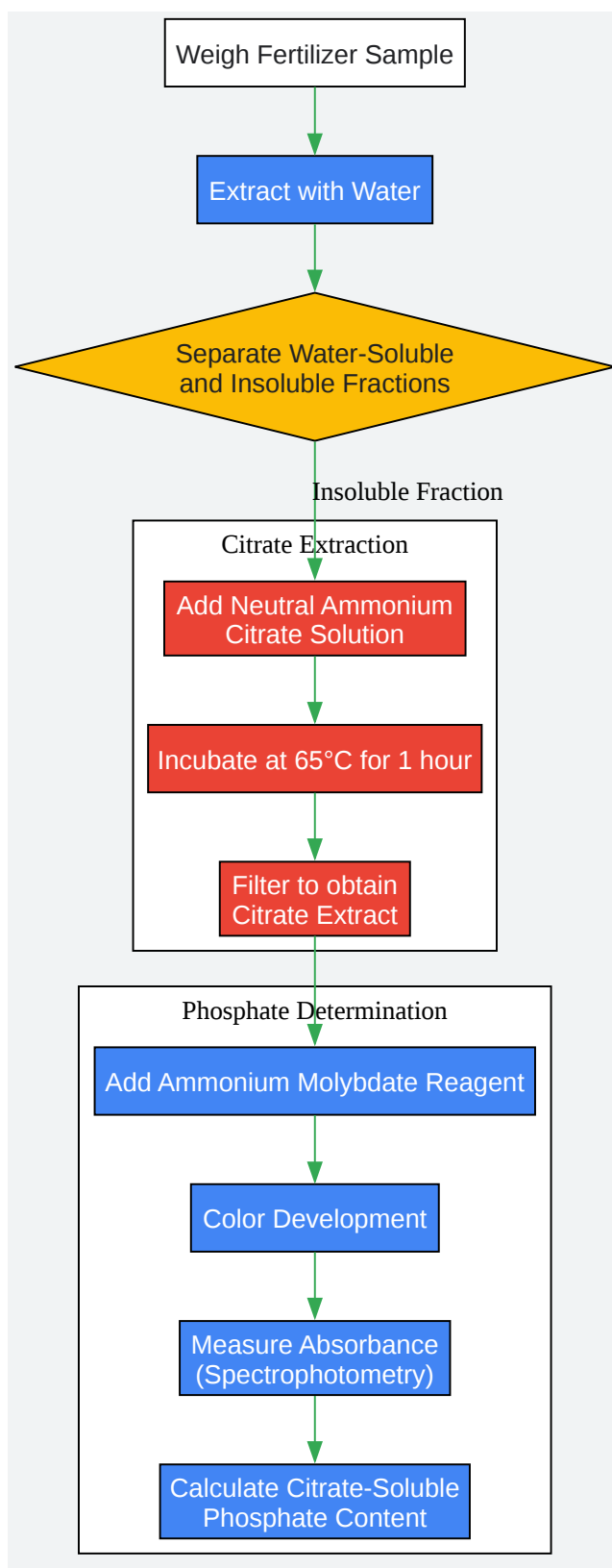
Experimental Protocol: Assay of Triammonium Citrate by Titration^[1]

- **Sample Preparation:** Accurately weigh approximately 3.5 g of the **ammonium citrate tribasic** sample and dissolve it in 50 ml of water.
- **Ammonia Liberation:** Add 50 ml of 1 N sodium hydroxide to the solution. Boil for 15 minutes or until ammonia is no longer evolved.
- **Acidification:** Add sufficient 1 N sulfuric acid to make the solution acidic to phenolphthalein indicator.
- **Boiling:** Boil the acidic solution for 5 minutes and then cool.
- **Titration:** Titrate the solution with 1 N sodium hydroxide using phenolphthalein as the indicator.

Each milliliter of 1 N sodium hydroxide is equivalent to 81.07 mg of $C_6H_{17}N_3O_7$.^[1]

Logical Workflow for Assay of **Ammonium Citrate Tribasic**





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